

Personal protective equipment for handling (2-Bromo-6-nitrophenyl)methanol

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Compound of Interest

Compound Name: (2-Bromo-6-nitrophenyl)methanol

Cat. No.: B151082

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Essential Safety and Handling Guide for (2-Bromo-6-nitrophenyl)methanol

Disclaimer: A specific Safety Data Sheet (SDS) for **(2-Bromo-6-nitrophenyl)methanol** (CAS No: 861106-91-4) was not readily available. The following guidance is synthesized from safety data for structurally similar compounds containing bromo and nitro functional groups. It is imperative to conduct a thorough risk assessment and consult with a qualified safety professional before handling this chemical.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **(2-Bromo-6-nitrophenyl)methanol**.

Hazard Profile

Based on its chemical structure, **(2-Bromo-6-nitrophenyl)methanol** is anticipated to present the following hazards:

- Skin and Eye Irritation: May cause skin irritation and serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Harmful if Swallowed: Similar compounds are classified as harmful if swallowed.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat is required.	Inspect gloves for any signs of degradation or puncture before use. [1]
Respiratory	Work should be conducted in a well-ventilated area, preferably a certified chemical fume hood. If ventilation is inadequate or dust is generated, a NIOSH/MSHA approved respirator is recommended.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.
Body	Wear appropriate protective clothing to prevent skin exposure. [1]	

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **(2-Bromo-6-nitrophenyl)methanol**.

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible and in good working order.[\[1\]](#)

- All work with **(2-Bromo-6-nitrophenyl)methanol** should be performed within a certified chemical fume hood to ensure adequate ventilation.[1]
- Assemble and inspect all necessary PPE before commencing work.
- Have appropriate spill cleanup materials, such as an inert absorbent, readily available.[2]

2. Handling:

- Avoid the formation of dust when handling the solid material.
- Keep the container tightly closed when not in use.[1]
- Wash hands thoroughly with soap and water after handling.[1]
- Do not eat, drink, or smoke in the laboratory area.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[1]
- Store in a tightly closed container.[1]

Emergency Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention. [1]

Disposal Plan

Proper disposal of **(2-Bromo-6-nitrophenyl)methanol** and its waste is critical to prevent environmental contamination and ensure regulatory compliance. This compound should be treated as hazardous waste.

1. Waste Segregation and Collection:

- Waste Categorization: Classify waste containing **(2-Bromo-6-nitrophenyl)methanol** as halogenated organic waste.
- Container Selection: Use a designated, leak-proof, and chemically compatible container for halogenated organic waste.[\[2\]](#) The container must be clearly labeled as "Hazardous Waste".[\[3\]](#)
- Labeling: The label must include the full chemical name, "**(2-Bromo-6-nitrophenyl)methanol**," and a list of all constituents and their percentages.[\[3\]](#)

- Solid Waste: Collect solid **(2-Bromo-6-nitrophenyl)methanol** waste in a designated container for solid halogenated organic residues.
- Liquid Waste: Collect solutions containing **(2-Bromo-6-nitrophenyl)methanol** in a designated container for liquid halogenated organic waste.
- Contaminated Materials: Any materials, such as gloves, pipette tips, and paper towels, that come into contact with the chemical should be disposed of as hazardous waste in a labeled, sealed container.[\[2\]](#)

2. Storage of Waste:

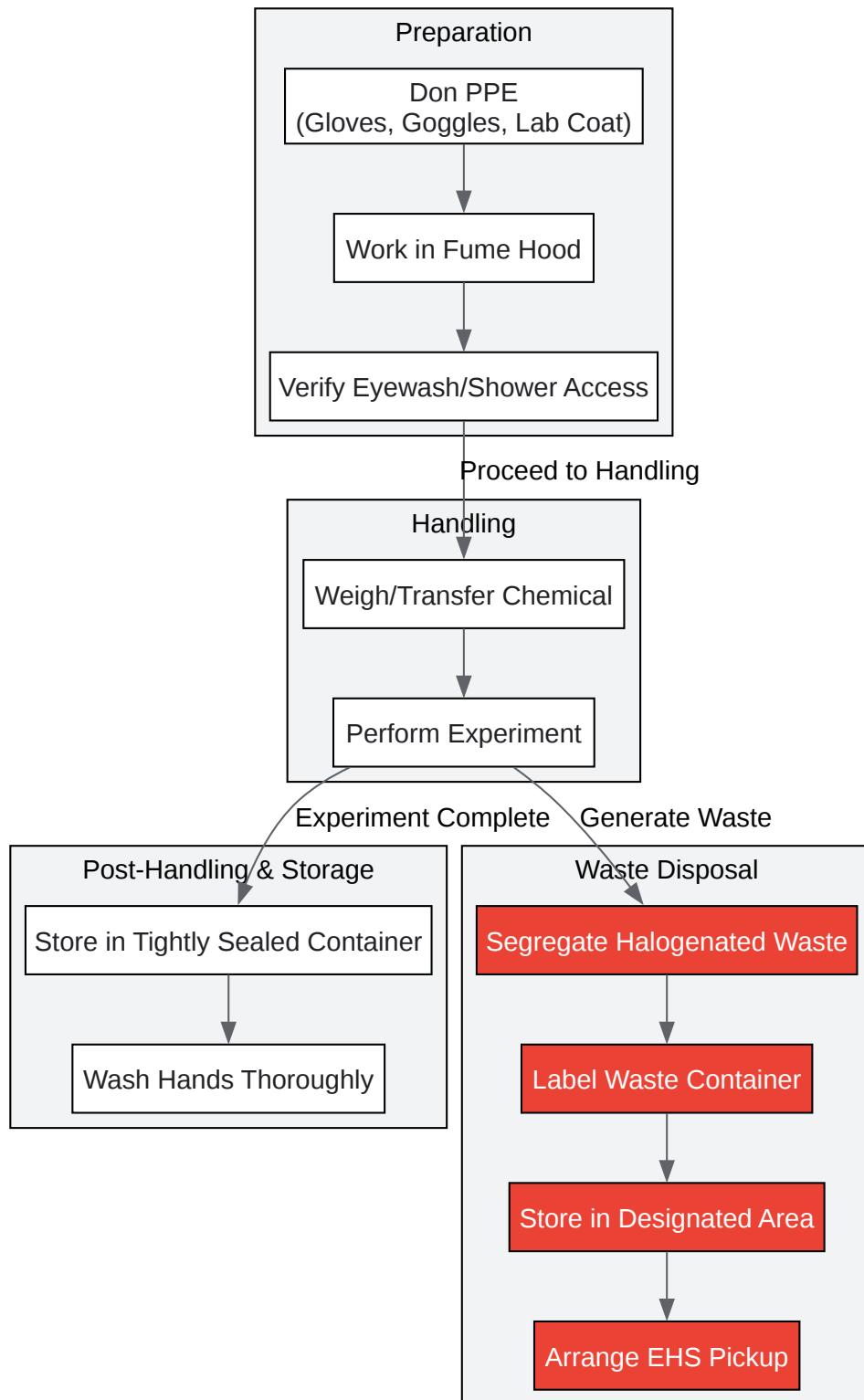
- Keep waste containers tightly sealed except when adding waste.[\[3\]](#)
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[\[2\]](#)
- Use secondary containment for liquid waste.[\[3\]](#)

3. Disposal Procedure:

- All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[2\]](#)
- Do not dispose of **(2-Bromo-6-nitrophenyl)methanol** down the drain or in the regular trash.[\[2\]](#)
- Contact your EHS office to schedule a waste pickup as soon as containers are full.[\[3\]](#)

Visual Workflow for Handling **(2-Bromo-6-nitrophenyl)methanol**

Safe Handling and Disposal Workflow for (2-Bromo-6-nitrophenyl)methanol

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Caption: Workflow for safe handling and disposal of **(2-Bromo-6-nitrophenyl)methanol**.

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